

Application Notes: Screening Cancer Cell Lines with the Mcl-1 Inhibitor S63845

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Compound of Interest

Compound Name: Mcl-1 inhibitor 3

Cat. No.: B3028597

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Introduction

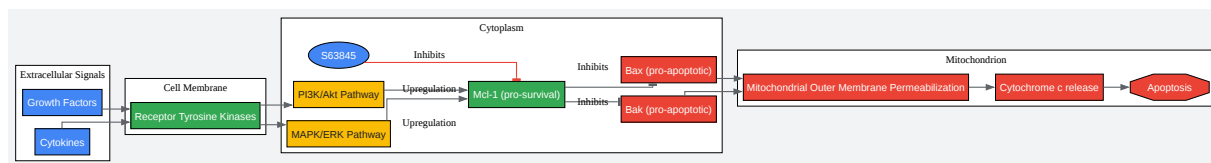
Myeloid cell leukemia-1 (Mcl-1) is a key pro-survival protein belonging to the B-cell lymphoma 2 (Bcl-2) family of apoptosis regulators. Overexpressed in a wide range of human cancers, including multiple myeloma, leukemia, and various solid tumors, Mcl-1 sequesters pro-apoptotic proteins like Bak and Bax, thereby preventing the initiation of the intrinsic apoptotic pathway. This makes Mcl-1 a prime therapeutic target for cancer treatment. S63845 is a potent and selective small-molecule inhibitor of Mcl-1. It binds with high affinity to the BH3-binding groove of Mcl-1, displacing pro-apoptotic proteins and triggering the BAX/BAK-dependent mitochondrial apoptosis pathway.^{[1][2][3]} These application notes provide a comprehensive guide for screening cancer cell lines for sensitivity to S63845, including detailed protocols for assessing cell viability, apoptosis, and target engagement.

Data Presentation

The sensitivity of various cancer cell lines to S63845 is typically determined by measuring the half-maximal inhibitory concentration (IC₅₀) after a defined exposure time. The following table summarizes representative IC₅₀ values for S63845 across a panel of cancer cell lines.

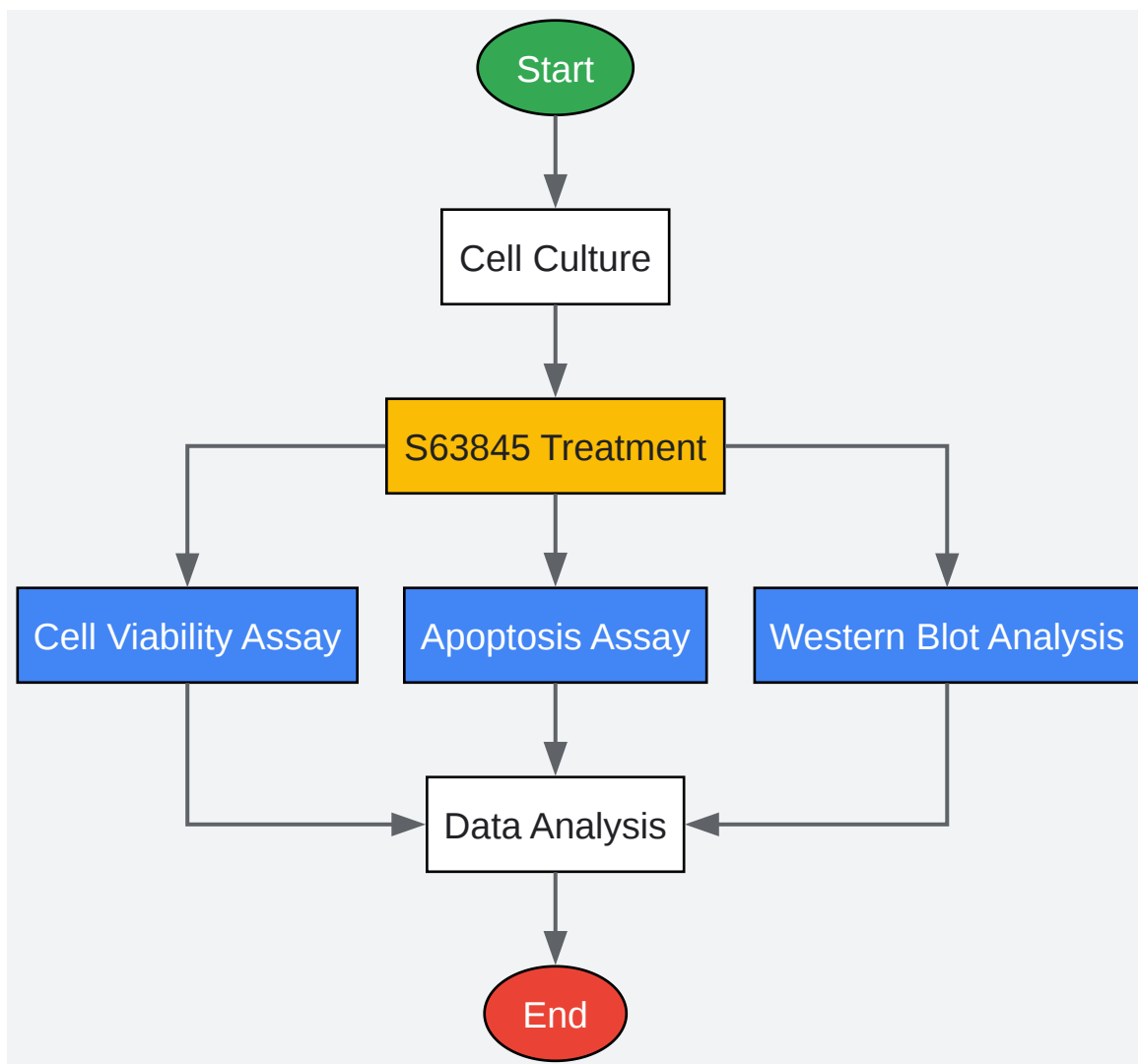
Cell Line	Cancer Type	IC50 (µM)
MOLT-3	T-cell Acute Lymphoblastic Leukemia	~0.01[1]
RPMI-8402	T-cell Acute Lymphoblastic Leukemia	~0.01[1]
HPB-ALL	T-cell Acute Lymphoblastic Leukemia	<1[1]
Loucy	T-cell Acute Lymphoblastic Leukemia	<1[1]
MINO (parental)	Mantle Cell Lymphoma	0.024[4]
MAVER (parental)	Mantle Cell Lymphoma	0.029[4]
UM-SCC-22A	Oral Squamous Cell Carcinoma	~0.1[5]
H929	Multiple Myeloma	<0.1[2]
AMO1	Multiple Myeloma	<0.1[2]
HL-60	Acute Myeloid Leukemia	0.004 - 0.233[2]
ML-1	Acute Myeloid Leukemia	0.004 - 0.233[2]
MDA-MB-468	Triple-Negative Breast Cancer	Synergistic with cisplatin[6]
HCC-1143	Triple-Negative Breast Cancer	Synergistic with cisplatin[6]
MDA-MB-231	Triple-Negative Breast Cancer	Resistant[6]

Mandatory Visualizations



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Caption: Mcl-1 Signaling Pathway and Inhibition by S63845.



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References

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